

An In-depth Technical Guide to the Fundamental Properties of Ethyl L-lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl L-lactate

Cat. No.: B032942

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical, spectral, and safety properties of **Ethyl L-lactate**. It is intended to serve as a foundational resource for researchers engaged in chemical synthesis, drug development, and materials science, offering detailed data, experimental methodologies, and visual representations of key processes and pathways.

General and Chemical Properties

Ethyl L-lactate, the ethyl ester of L-lactic acid, is a chiral, bio-based solvent recognized for its favorable safety and environmental profile.[1] It is derived from renewable resources, typically through the fermentation of sugars, and is considered a green solvent alternative to traditional petrochemical-based solvents.[2][3] Its natural origin and biodegradability make it a subject of interest in sustainable chemistry.[1][4] **Ethyl L-lactate** is found naturally in small amounts in foods like wine and various fruits.[5]

Table 1: General Chemical Information for **Ethyl L-lactate**

Property	Value	Source(s)
IUPAC Name	ethyl (2S)-2-hydroxypropanoate	[6]
Synonyms	(-)-Ethyl L-lactate, L-Lactic acid ethyl ester, Ethyl (S)-2-hydroxypropionate	[7][8]
CAS Number	687-47-8	[4][6]
Molecular Formula	C ₅ H ₁₀ O ₃	[6][9]
Molecular Weight	118.13 g/mol	[6][10]
InChI	1S/C5H10O3/c1-3-8-5(7)4(2)6/h4,6H,3H2,1-2H3/t4-/m0/s1	[2][7]
InChIKey	LZCLXQDLBQLTDK-BYPYZUCNSA-N	[2][7]
SMILES	C--INVALID-LINK--C(OCC)=O	[2]
BRN	1720839	[3][9]
EINECS	211-694-1	[11]

Physical and Thermochemical Properties

Ethyl L-lactate is a clear, colorless liquid characterized by a mild, buttery, and fruity odor.[10][12] It is completely miscible with water, though some degree of hydrolysis can occur, and it is also soluble in a wide range of organic solvents.[9][12][13]

Table 2: Physical and Thermochemical Properties of **Ethyl L-lactate**

Property	Value	Source(s)
Appearance	Clear colorless to pale yellow liquid	[3][9][11]
Odor	Mild, characteristic, buttery, fruity	[10][12][13]
Melting Point	-26 °C	[2][5][9]
Boiling Point	154 °C (at 760 mmHg)	[2][9][12]
Density	1.034 g/mL at 20 °C	[2][4][9]
Refractive Index (n _{20/D})	1.4130	[2][4][9]
Vapor Pressure	2 mmHg at 20 °C	[9][11][14]
Vapor Density	4.1 (air = 1)	[2][9][11]
Flash Point	46 °C / 114.8 °F (Closed Cup)	[14]
Autoignition Temperature	400 °C / 752 °F	[2][14]
Explosive Limits	1.5% - 16.4% (V)	[3][9]
pH	4 (50 g/L in H ₂ O at 20 °C)	[2][3][9]
LogP	0.31 at 20 °C	[3]

Table 3: Optical Properties of **Ethyl L-lactate**

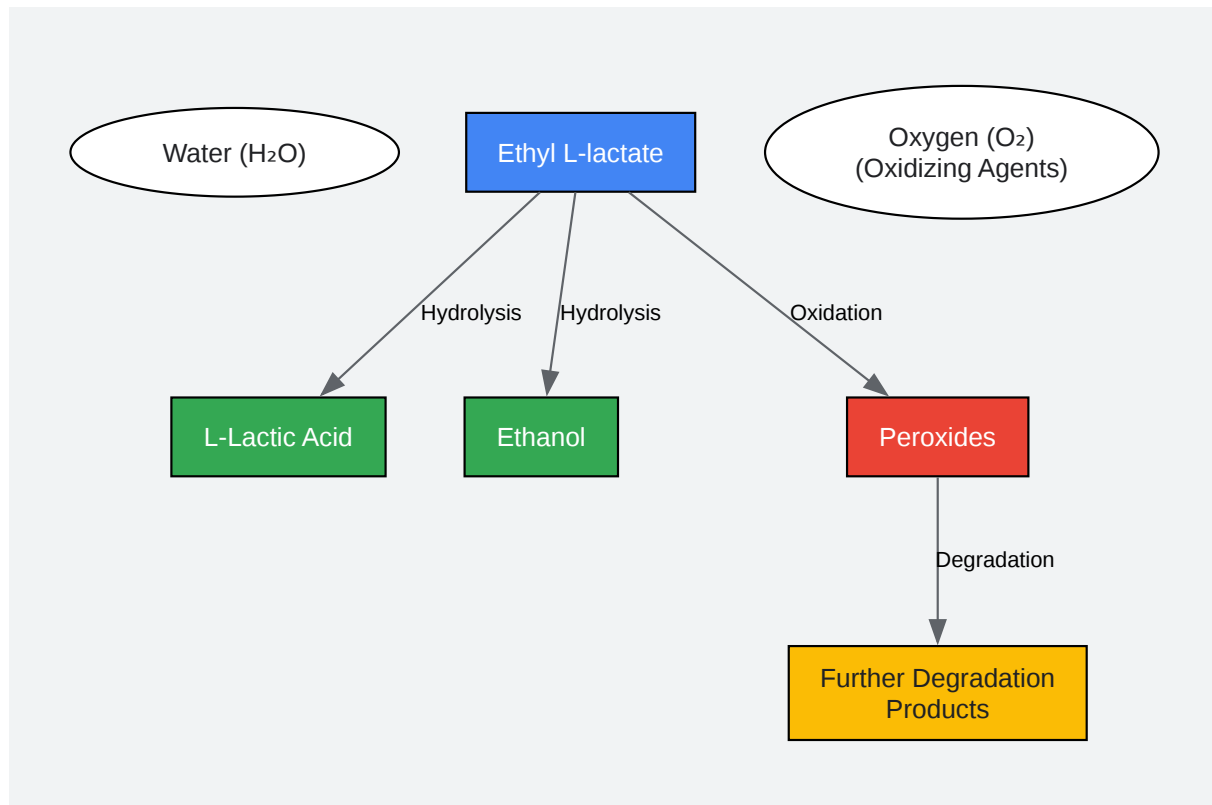
Property	Value	Source(s)
Specific Rotation [α]	-10° (neat, at 14 °C/D)	[2][10]
Chirality	(S)-enantiomer	[3][15]

Table 4: Solubility Profile of **Ethyl L-lactate**

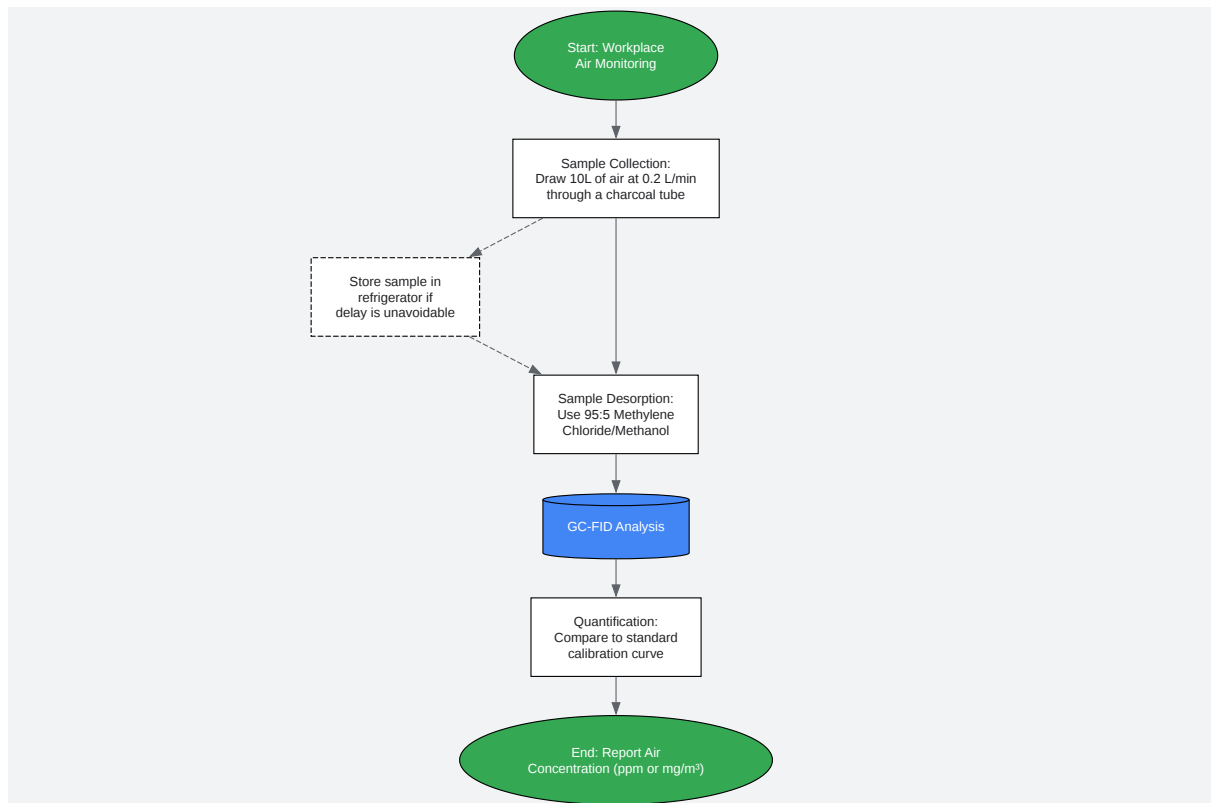
Solvent	Solubility	Source(s)
Water	Miscible (with some hydrolysis)	[9] [12] [13]
Ethanol, Ether	Soluble	[9]
Acetone, Ketones	Soluble	[12] [13]
Esters, Hydrocarbons	Soluble	[12] [13]
Chloroform	Soluble	[11] [13]

Stability and Reactivity

Ethyl L-lactate is stable under normal storage conditions but is incompatible with strong oxidizing agents, strong acids, and strong bases/alkalis.[\[8\]](#)[\[12\]](#) It is a combustible liquid and its vapors can form explosive mixtures with air.[\[14\]](#)[\[16\]](#) The primary degradation pathways are hydrolysis and oxidation.[\[17\]](#) To maintain purity, it is recommended to store **Ethyl L-lactate** under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, well-ventilated area away from ignition sources.[\[1\]](#)[\[17\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. High-Purity L-ethyl Lactate (99%): Sustainable Solvent for Modern Industries - Jiangxi Zhongding Biotechnology Co., Ltd. [jxzd-chem.com]
- 2. (-)-エチル L-乳酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Ethyl L(-)-lactate CAS#: 687-47-8 [m.chemicalbook.com]
- 4. Ethyl L(-)-lactate | 687-47-8 [chemicalbook.com]

- 5. Ethyl lactate - Wikipedia [en.wikipedia.org]
- 6. (L)-ethyl lactate | C₅H₁₀O₃ | CID 92831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- 8. (-)-Ethyl L-Lactate|687-47-8|MSDS [dcchemicals.com]
- 9. chembk.com [chembk.com]
- 10. Ethyl Lactate | C₅H₁₀O₃ | CID 7344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Ethyl L(-)-lactate ; CAS:687-47-8 - Career Henan Chemical Co. [coreychem.com]
- 12. Ethyl lactate CAS#: 97-64-3 [m.chemicalbook.com]
- 13. Ethyl lactate | 97-64-3 [chemicalbook.com]
- 14. fishersci.com [fishersci.com]
- 15. researchgate.net [researchgate.net]
- 16. chemicalbook.com [chemicalbook.com]
- 17. pharmtech.com [pharmtech.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of Ethyl L-lactate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032942#ethyl-l-lactate-fundamental-properties-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com